

"1-Bromo-2-fluoro-4-iodobenzene" safety data sheet and handling precautions

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Compound of Interest

Compound Name: 1-Bromo-2-fluoro-4-iodobenzene

Cat. No.: B160889

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Technical Guide: 1-Bromo-2-fluoro-4-iodobenzene - Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **1-Bromo-2-fluoro-4-iodobenzene** (CAS No. 136434-77-0). The information is intended to guide laboratory and research professionals in the safe handling and use of this compound.




Chemical Identification and Properties

This section details the key physical and chemical properties of **1-Bromo-2-fluoro-4-iodobenzene**.

Property	Value	Source(s)
CAS Number	136434-77-0	
Molecular Formula	C ₆ H ₃ BrFI	
Molecular Weight	300.90 g/mol	
Appearance	White to pale brown or light orange crystalline solid/powder	
Melting Point	34-43 °C	
Boiling Point	>230 °F (>110 °C)	
Density	2.269 g/cm ³ (estimate)	
Flash Point	>230 °F (>110 °C)	

Hazard Identification and Classification

1-Bromo-2-fluoro-4-iodobenzene is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Skin Corrosion/Irritation	2	H315: Causes skin irritation	 alt text	Warning
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	 alt text	Warning
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	 alt text	Warning

Note: GHS classification is based on aggregated data and may vary slightly between suppliers.

Handling and Storage Precautions

Proper handling and storage are crucial to minimize risks associated with **1-Bromo-2-fluoro-4-iodobenzene**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential for safe handling.

Protection Type	Recommended Equipment	Specifications
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. A face shield may be required for splash hazards.	Conforming to EN166 (EU) or NIOSH (US) standards.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat.	Inspect gloves before use. Use proper glove removal technique.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, use a NIOSH/MSHA approved respirator.	

General Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust or vapors.
- Work in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.
- Use non-sparking tools.

- Take measures to prevent the buildup of electrostatic charge.

Storage

- Store in a cool, dry, and well-ventilated area.
- Keep container tightly closed.
- Protect from light.
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Hazardous combustion products may include carbon oxides, hydrogen bromide, hydrogen iodide, and hydrogen fluoride.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment (see Section 3.1). Ensure adequate ventilation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. For large spills, dike the area and collect the material for disposal.

The following workflow outlines the general procedure for handling a chemical spill of **1-Bromo-2-fluoro-4-iodobenzene**.



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*Chemical Spill Response Workflow for **1-Bromo-2-fluoro-4-iodobenzene**.*

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Do not dispose of down the drain. Contact a licensed professional waste disposal service to dispose of this material.

Experimental Protocols

Detailed experimental protocols should be developed and reviewed by qualified personnel before any work with **1-Bromo-2-fluoro-4-iodobenzene** begins. These protocols should incorporate the safety and handling information provided in this guide and be specific to the nature of the planned experiment. Standard laboratory procedures for handling halogenated aromatic compounds should be followed.

Toxicological and Ecological Information

Currently, detailed quantitative toxicological data (e.g., LD50, LC50) and comprehensive ecological impact studies for **1-Bromo-2-fluoro-4-iodobenzene** are not readily available in the searched public literature. As with many research chemicals, it should be handled with the assumption that it is potentially harmful to health and the environment. Avoid release into the environment.

This technical guide is intended to provide a summary of the available safety information for **1-Bromo-2-fluoro-4-iodobenzene**. It is not a substitute for a thorough review of the full Safety Data Sheet (SDS) provided by the supplier and a comprehensive risk assessment before use. Always prioritize safety in the laboratory.

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